

# 3-Formyl-6-methylchromone: A Technical Guide on Solubility and Stability

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## Compound of Interest

Compound Name: 3-Formyl-6-methylchromone

Cat. No.: B1298627

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available solubility and stability data for **3-Formyl-6-methylchromone**. Due to the limited availability of direct quantitative data in publicly accessible literature, this document also outlines standardized experimental protocols for determining these crucial physicochemical properties. Furthermore, it visualizes a potential signaling pathway associated with the biological activities of 3-formylchromone derivatives.

## Core Physicochemical Properties

**3-Formyl-6-methylchromone** is a solid, appearing as a light yellow or white to green powder or crystal.<sup>[1][2][3]</sup> It is identified by the CAS Number 42059-81-4 and has a molecular weight of 188.18 g/mol.<sup>[1][2]</sup>

## Solubility Data

Quantitative solubility data for **3-Formyl-6-methylchromone** is not extensively reported in scientific literature. The available information is summarized below.

Solvent	Solubility	Remarks
Chloroform	Soluble	Qualitative data from a supplier. <a href="#">[1]</a>
Various Solvents	Data Not Available	A related compound, 3-formylchromone, is reported to be soluble in water, dichloromethane, acetonitrile, DMSO, DMF, ethanol, and 2-propanol. This may suggest a similar solubility profile for 3-Formyl-6-methylchromone, but requires experimental verification. <a href="#">[4]</a>

## Stability Profile

Detailed stability studies on **3-Formyl-6-methylchromone** are not readily available. The primary information comes from supplier recommendations for storage.

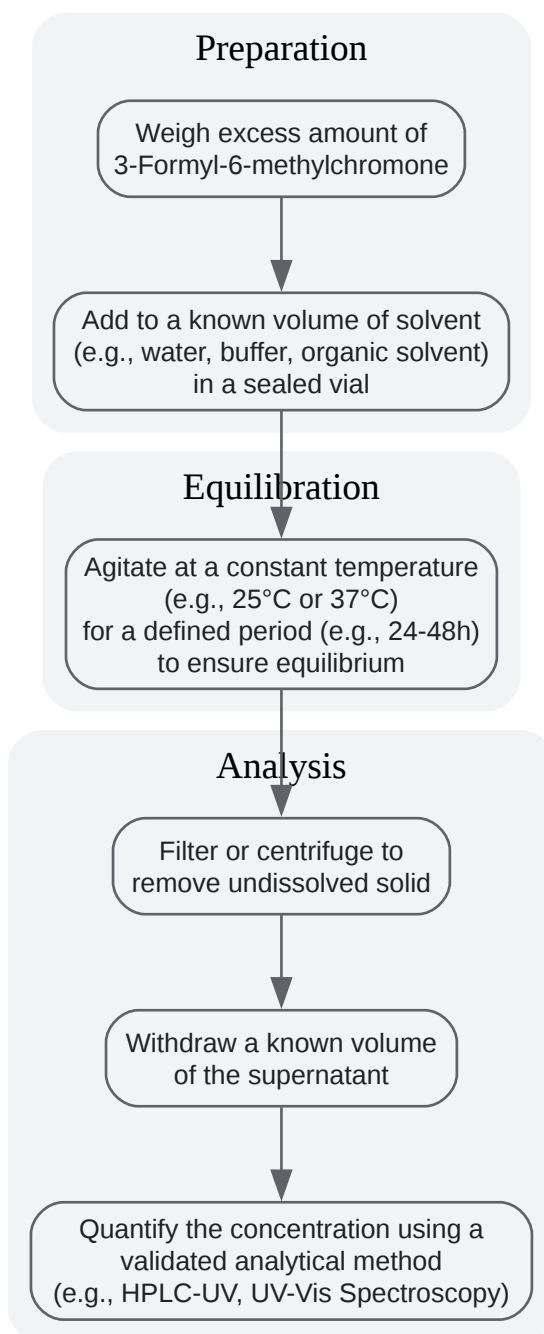
Condition	Recommendation	Remarks
General Storage	Store in a cool, dry place. <a href="#">[1]</a>	General recommendation for chemical storage.
Temperature	Room temperature, recommended <15°C.	To minimize degradation.
Atmosphere	Store under inert gas.	The compound is noted to be "Air Sensitive". <a href="#">[5]</a>

## Experimental Protocols

For researchers requiring precise quantitative data, the following established methodologies are recommended.

## Determination of Aqueous and Solvent Solubility (Shake-Flask Method)

This protocol is adapted from the well-established shake-flask method for solubility determination.

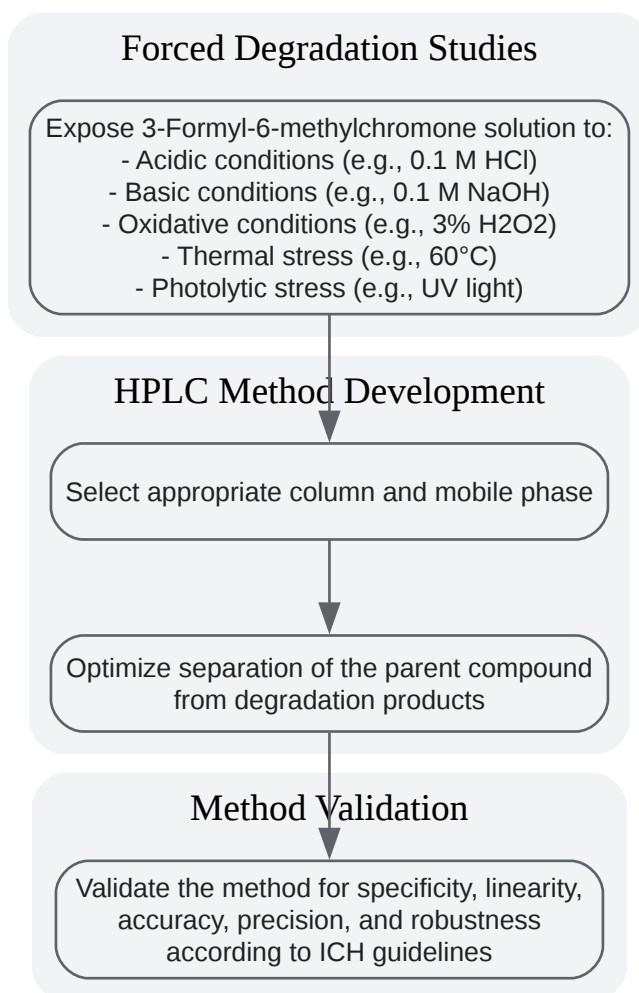


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**Fig. 1:** Shake-Flask Solubility Determination Workflow

## Stability-Indicating Assay Development

A stability-indicating high-performance liquid chromatography (HPLC) method is crucial for assessing the stability of **3-Formyl-6-methylchromone** under various stress conditions.



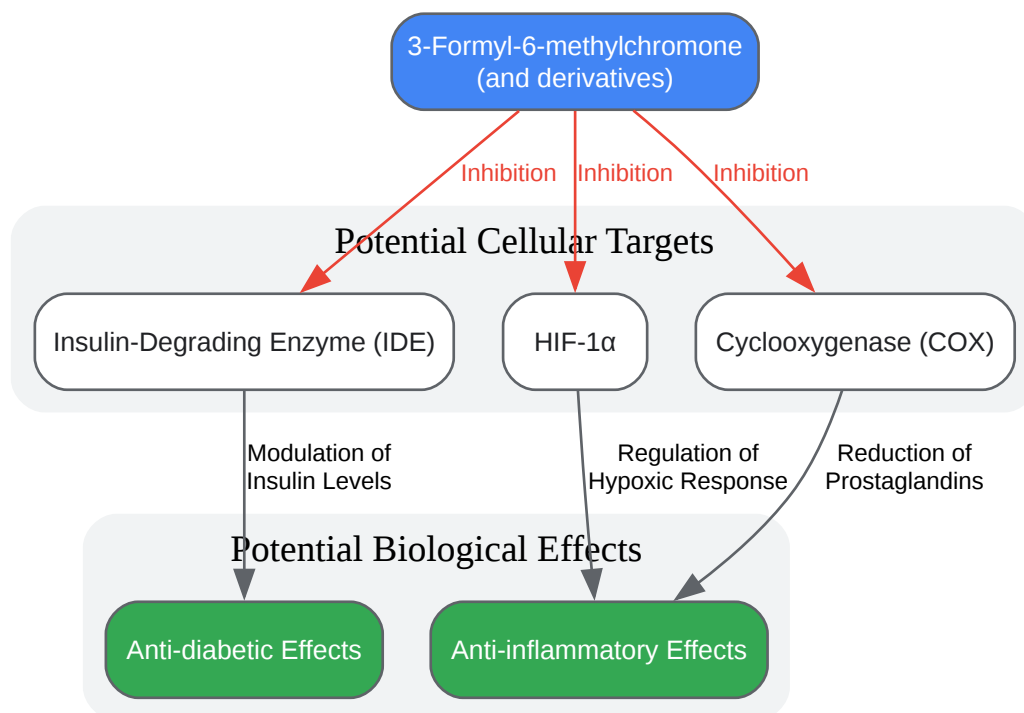
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**Fig. 2:** Stability-Indicating HPLC Method Development Workflow

## Potential Signaling Pathway Involvement

While the direct signaling pathways of **3-Formyl-6-methylchromone** are not fully elucidated, studies on its derivatives suggest potential interactions with pathways relevant to diabetes and inflammation. In silico studies have indicated that 3-formylchromone derivatives can act as

inhibitors of insulin-degrading enzyme (IDE), hypoxia-inducible factor 1-alpha (HIF-1 $\alpha$ ), and cyclooxygenase (COX) enzymes.[4]



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**Fig. 3:** Potential Signaling Pathways of 3-Formylchromone Derivatives

## Conclusion

This guide consolidates the currently available solubility and stability information for **3-Formyl-6-methylchromone**. It is evident that there is a need for more comprehensive, quantitative studies to fully characterize these properties. The provided experimental protocols offer a framework for researchers to generate this critical data, which is essential for advancing the use of this compound in drug discovery and development. The visualized potential signaling pathways, based on derivative studies, provide a starting point for further mechanistic investigations.

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## References

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- To cite this document: BenchChem. [3-Formyl-6-methylchromone: A Technical Guide on Solubility and Stability]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1298627#3-formyl-6-methylchromone-solubility-and-stability-data]

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